

A Comparative Guide to JC-1 Kits for Mitochondrial Membrane Potential Analysis

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Compound of Interest

Compound Name: *jc-1*

Cat. No.: B7765246

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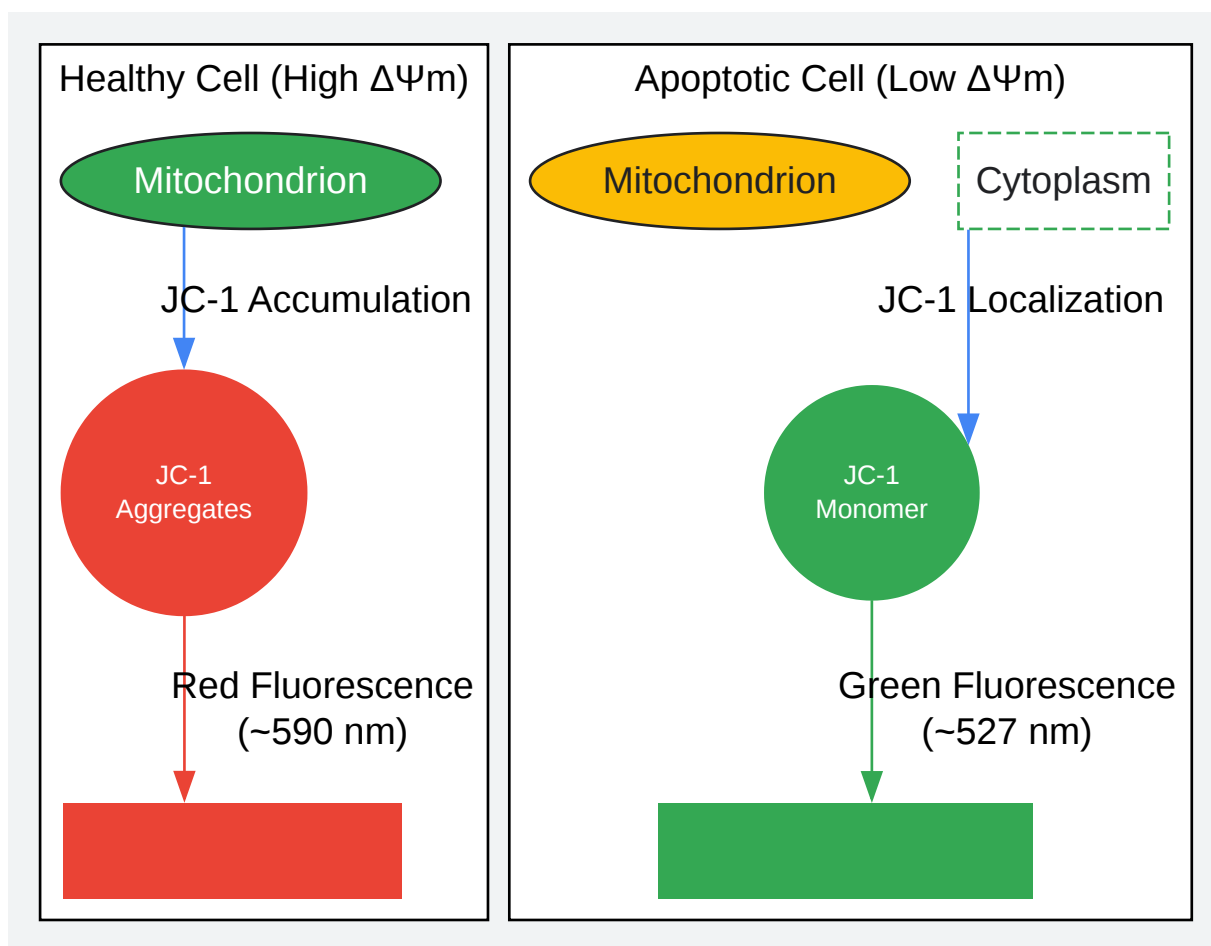
For researchers, scientists, and drug development professionals investigating cellular health, apoptosis, and mitochondrial function, the **JC-1** assay is a cornerstone technique for monitoring mitochondrial membrane potential ($\Delta\Psi_m$). This guide provides a comprehensive comparison of **JC-1** kits from various leading suppliers, offering an objective analysis of their components, protocols, and available performance data to aid in selecting the most suitable kit for your research needs.

Principle of the JC-1 Assay

JC-1 (5,5',6,6'-tetrachloro-1,1',3,3'-tetraethylbenzimidazolylcarbocyanine iodide) is a lipophilic, cationic dye that accumulates in the mitochondria of healthy cells in a potential-dependent manner. In cells with a high mitochondrial membrane potential, **JC-1** forms aggregates that emit a red to orange fluorescence (approximately 590 nm). Conversely, in apoptotic or metabolically stressed cells with a low mitochondrial membrane potential, **JC-1** remains in its monomeric form within the cytoplasm, exhibiting a green fluorescence (approximately 527 nm).

[1] The ratio of red to green fluorescence provides a sensitive measure of the mitochondrial membrane potential.[1]

The following diagram illustrates the principle of the **JC-1** assay:



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Caption: Principle of **JC-1** Dye for Mitochondrial Membrane Potential Assessment.

Comparison of JC-1 Assay Kits

The following table summarizes the key features of **JC-1** kits from prominent suppliers. This information is based on publicly available data from the suppliers' websites and technical datasheets.

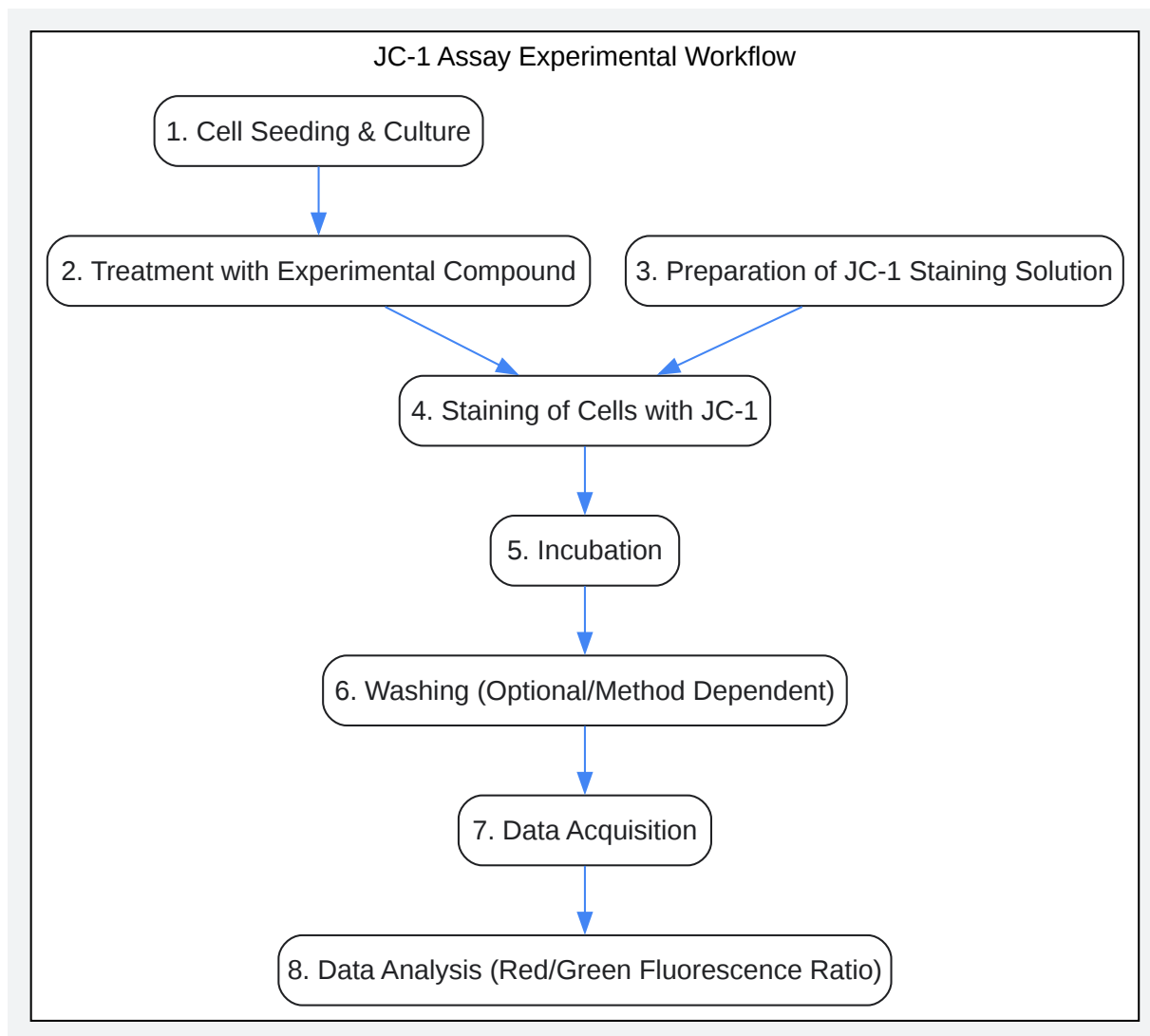
Feature	Supplier A (e.g., Thermo Fisher Scientific)	Supplier B (e.g., Cayman Chemical)	Supplier C (e.g., Abcam)	Supplier D (e.g., BD Bioscience s)	Supplier E (e.g., G- Bioscience s)
Kit Name	MitoProbe™ JC-1 Assay Kit	JC-1 Mitochondrial Membrane Potential Assay Kit	JC1 - Mitochondrial Membrane Potential Assay Kit	BD™ MitoScreen Kit	JC-1 Mitochondrial Membrane Potential Assay
Catalog Number	M34152	10009172 (Microscopy/ Plate Reader), 701560 (Flow Cytometry)	ab288313	551302	786-1321, 786-1322
JC-1 Formulation	Lyophilized powder	Solution in DMSO	Solution in DMSO	Lyophilized powder	Lyophilized powder
Positive Control	CCCP (carbonyl cyanide m- chlorophenyl hydrazine)	FCCP (carbonyl cyanide 4- (trifluorometh oxy)phenylhy drazine)	FCCP	Not explicitly stated, but protocol suggests using an uncoupler.	Optional FCCP available separately.
Assay Buffer	Provided	Provided (Cell-Based Assay Buffer Tablet)	Provided (10X Wash Buffer, 1X Assay Buffer)	Provided (10X Assay Buffer)	Provided (5X MMP-Assay Buffer)
Detection Method(s)	Flow Cytometry, Fluorescence Microscopy	Fluorescence Microscopy, Plate Reader, Flow Cytometry	Fluorescence Plate Reader, Fluorescence Microscopy	Flow Cytometry	Flow Cytometry, Fluorescence Microscopy, Microplate Reader

Provided Protocols	Detailed protocols for flow cytometry. [2]	Detailed protocols for microscopy, plate reader, and flow cytometry. [3] [4]	Detailed protocols for microplate assays with suspension and adherent cells.	Detailed protocol for flow cytometry. [5]	Detailed protocols for flow cytometry, microscopy, and microplate assays. [6]
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Experimental Methodologies

The following sections provide generalized, detailed protocols for the key applications of **JC-1** kits. These protocols are a synthesis of information from various supplier manuals and should be adapted based on the specific cell type and experimental conditions.

Experimental Workflow Overview



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References

- 1. biocompare.com [biocompare.com]
- 2. tools.thermofisher.com [tools.thermofisher.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. bdbiosciences.com [bdbiosciences.com]
- 6. cdn.gbiosciences.com [cdn.gbiosciences.com]
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